

An In-depth Technical Guide to 3,3-Dimethylbutyryl Chloride

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3,3-Dimethylbutyryl chloride

Cat. No.: B1293684

Get Quote

This technical guide provides a comprehensive overview of **3,3-Dimethylbutyryl chloride**, a key intermediate in organic synthesis. It is intended for researchers, scientists, and professionals in the fields of drug development and chemical manufacturing. This document details its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

Chemical Identity

IUPAC Name: 3,3-dimethylbutanoyl chloride[1][2]

Synonyms:

- tert-Butylacetyl chloride[1][2][3][4]
- t-Butylacetyl chloride[1][2]
- neohexanoyl chloride[1][2]
- Butanoyl chloride, 3,3-dimethyl-[1][2]
- 3,3-Dimethylbutanoic acid chloride[1][4]
- tert-Butyl acetyl chloride[1][2]

Physicochemical Properties



The quantitative data for **3,3-Dimethylbutyryl chloride** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Identifiers		
CAS Number	7065-46-5	[1][5]
Molecular Formula	C6H11CIO	[1][5]
Molecular Weight	134.60 g/mol	[1][5]
InChlKey	BUTKIHRNYUEGKB- UHFFFAOYSA-N	[1][5]
SMILES	CC(C)(C)CC(=O)CI	[1][5]
Physical Properties		
Appearance	Clear, colorless to slightly yellow liquid	[1][6]
Boiling Point	127-129 °C (lit.)	[1][5][6]
Density	0.969 g/mL at 25 °C (lit.)	[1][5][6]
Refractive Index	n20/D 1.421 (lit.)	[5][6]
Flash Point	21 °C (69.8 °F) - closed cup	[5]
Chemical Properties		
Solubility	Reacts with water. Soluble in ether, benzene, and toluene.	[4][6][7]
Stability	Moisture sensitive.	[1][4][6]
Storage		
Storage Temperature	2-8°C	[5]

Synthesis of 3,3-Dimethylbutyryl Chloride



3,3-Dimethylbutyryl chloride is commonly synthesized by the chlorination of 3,3-dimethylbutanoic acid. Several chlorinating agents can be employed, including thionyl chloride (SOCl₂), oxalyl chloride ((COCl)₂), and phosphorus trichloride (PCl₃).[1] The following protocol details a common laboratory-scale synthesis using phosphorus trichloride, adapted from established industrial methods.[5][6]

Experimental Protocol: Synthesis via Phosphorus Trichloride

Materials:

- 3,3-Dimethylbutanoic acid
- Phosphorus trichloride (PCl₃)
- Anhydrous reaction vessel (e.g., round-bottom flask) equipped with a magnetic stirrer, dropping funnel, and a condenser with a gas outlet to a scrubbing system (to neutralize HCl and other acidic gases).
- Heating mantle
- Separatory funnel
- Vacuum distillation apparatus

Procedure:

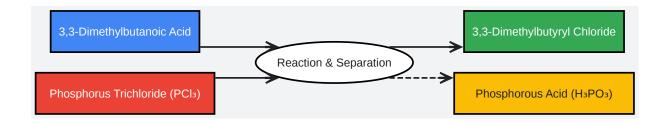
- Reaction Setup: In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and a dropping funnel, add 3,3-dimethylbutanoic acid. The system should be under an inert atmosphere (e.g., nitrogen or argon) to prevent contact with atmospheric moisture.
- Addition of Reagent: While stirring the 3,3-dimethylbutanoic acid, slowly add phosphorus
 trichloride from the dropping funnel. An exothermic reaction may occur, so the addition rate
 should be controlled to maintain a steady reaction temperature.



- Reaction: After the addition is complete, heat the reaction mixture to approximately 60-80°C for several hours to drive the reaction to completion.[1][5] The progress of the reaction can be monitored by the cessation of gas evolution.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Allow the mixture to stand, which will result in the separation of two layers. The lower layer consists of phosphorous acid (H₃PO₃), a byproduct of the reaction.[5][6]
 - Carefully separate the upper layer, which is the crude 3,3-Dimethylbutyryl chloride, using a separatory funnel.
- Purification:
 - Purify the crude product by vacuum distillation.[1]
 - Collect the fraction boiling at 79-81°C at a reduced pressure of 20 kPa to obtain the pure
 3,3-Dimethylbutyryl chloride.[5][6]

Visualized Synthesis Workflow

The following diagram illustrates the synthesis pathway of **3,3-Dimethylbutyryl chloride** from **3,3-dimethylbutanoic** acid using phosphorus trichloride.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. 3,3-Dimethylbutyryl chloride | 7065-46-5 | Benchchem [benchchem.com]
- 2. echemi.com [echemi.com]
- 3. CN101570477A Method for synthesizing 3,3-dimethylbutyrylchloride Google Patents [patents.google.com]
- 4. Page loading... [wap.guidechem.com]
- 5. CN101279908B The preparation method of 3,3-dimethylbutyryl chloride Google Patents [patents.google.com]
- 6. CN101279908A The preparation method of 3,3-dimethylbutyryl chloride Google Patents [patents.google.com]
- 7. Study Prep in Pearson+ | College Exam Prep Videos & Practice Problems [pearson.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,3-Dimethylbutyryl Chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293684#3-3-dimethylbutyryl-chloride-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com